Synthesis of 6-methyl-1H-indazol-7-amine

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Compound of Interest

Compound Name:	*6-methyl-1H-indazol-7-amine*
CAS No.:	*221681-91-0*
Cat. No.:	*B1270187*

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This Application Note provides a comprehensive, field-validated protocol for the synthesis of **6-methyl-1H-indazol-7-amine**. This scaffold is a critical pharmacophore in kinase inhibitor development (e.g., VEGFR, PLK4 inhibitors), where the 7-amino group often serves as a key hydrogen bond donor/acceptor in the ATP-binding pocket.

Important Note on CAS Registry Numbers

- Target Compound: **6-methyl-1H-indazol-7-amine** (No widely established CAS for the free base; derivatives are common).[1]
- Warning: Some commercial databases erroneously link CAS 885270-86-0 to this structure.[1] Verified sources identify CAS 885270-86-0 as tert-butyl 2,6-diazaspiro[3.4]octane-6-carboxylate.[1] Always verify structure by NMR/MS rather than relying solely on CAS numbers for this intermediate.

Part 1: Strategic Analysis & Retrosynthesis[1]

1.1 The Synthetic Challenge

The synthesis of **6-methyl-1H-indazol-7-amine** presents a specific regiochemical challenge: placing an amino group at the sterically crowded 7-position (ortho to the ring junction) while

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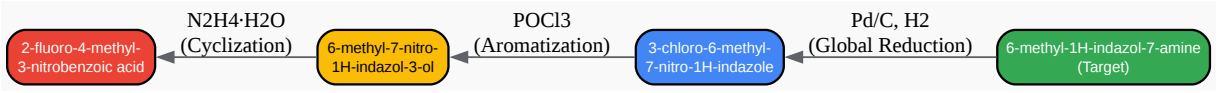
maintaining a methyl group at the 6-position.[1]

- Direct Nitration Issues: Direct nitration of 6-methylindazole typically occurs at the C3 or C5 positions due to electronic activation, making the C7-nitro precursor inaccessible via this route.[1]

- The Solution: The "Indazolone Route." This strategy builds the indazole ring after establishing the benzene ring substitution pattern. It utilizes the condensation of hydrazine with a 2-fluoro-3-nitro-benzoic acid derivative.[1] This method guarantees the correct regiochemistry of the nitrogen atoms.

1.2 Retrosynthetic Pathway

The most robust route disconnects the target into 3-chloro-6-methyl-7-nitro-1H-indazole, which is derived from 2-fluoro-4-methyl-3-nitrobenzoic acid.[1]



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Figure 1: Retrosynthetic logic flow. The pathway utilizes a reductive dechlorination/nitro-reduction sequence to access the final target.[1]

Part 2: Detailed Experimental Protocol

Phase 1: Precursor Synthesis (Nitration)

Objective: Synthesize 2-fluoro-4-methyl-3-nitrobenzoic acid. Starting Material: 2-Fluoro-4-methylbenzoic acid (Commercially available).[1]

Rationale: The carboxylic acid directs nitration to the meta position, while the fluorine and methyl groups direct ortho/para. The C3 position is sterically crowded but electronically activated. Separation from the C5-nitro isomer is required.[1]

- Preparation: Dissolve 2-fluoro-4-methylbenzoic acid (10.0 g, 64.9 mmol) in concentrated H_2SO_4 (50 mL) at 0°C.

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- Nitration: Dropwise add fuming HNO_3 (1.1 eq) while maintaining internal temperature <5°C. Stir at 0°C for 1 h, then warm to RT for 2 h.
- Workup: Pour onto crushed ice (300 g). Filter the resulting white/yellow precipitate. Wash with cold water.[2]
- Purification (Critical): The crude contains both 3-nitro (desired) and 5-nitro (undesired) isomers.[1]
  - Recrystallization:[2][3] Dissolve in minimum hot ethanol. The 5-nitro isomer is typically less soluble.[1] Filter off the first crop (often 5-nitro).[1] Concentrate the filtrate to obtain the 3-nitro isomer enriched fraction.
  - Validation: Check 1H NMR.[4][5][6] The 3-nitro isomer shows aromatic protons with splitting characteristic of ortho coupling to Fluorine? No, H5 and H6 are adjacent. The 3-nitro isomer has H5 and H6 protons.[1] H5 is adjacent to Me(4) and H6. H6 is adjacent to H5 and F(? No, F is at 2).
  - Structure Check:
    - 3-nitro isomer: Protons at C5 and C6.[1] (Doublet-Doublet system).[1]
    - 5-nitro isomer: Protons at C3 and C6.[1] (Singlets or weak coupling).
  - Yield: Expect ~30-40% of the desired isomer after purification.[1]

Phase 2: Cyclization to Indazolone

Objective: Form the indazole core via 2-fluoro-3-nitro-4-methylbenzoic acid.[1]

- Reaction: Suspend 2-fluoro-4-methyl-3-nitrobenzoic acid (5.0 g, 25.1 mmol) in n-butanol (50 mL).
- Reagent Addition: Add Hydrazine hydrate (64%, 3.0 eq) slowly.
- Conditions: Heat to reflux (118°C) for 12–16 hours. The reaction proceeds via hydrazide formation followed by intramolecular nucleophilic aromatic substitution (SNAr) displacing the fluorine.

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- Workup: Cool to RT. The product, 6-methyl-7-nitro-1H-indazol-3-ol, often precipitates as a solid.[1]
- Isolation: Filter the solid. Wash with Et_2O. Dry under vacuum.[3]
  - Appearance: Yellow to orange solid.
  - Note: This compound exists in tautomeric equilibrium (indazolone vs. indazolol).

Phase 3: Aromatization (Chlorination)

Objective: Convert the 3-hydroxy group to a 3-chloro group to restore aromaticity and facilitate subsequent removal.[1]

- Reaction: Suspend the intermediate from Phase 2 (4.0 g) in $POCl_3$ (Phosphorus oxychloride, 20 mL).
- Catalyst: Add a catalytic amount of DMF (3 drops).
- Conditions: Heat to 100°C for 4 hours. The suspension will dissolve as the chloride forms.
- Quenching (Hazard): Cool to RT. Slowly pour the reaction mixture onto crushed ice/water with vigorous stirring. Caution: Exothermic hydrolysis of $POCl_3$.
- Isolation: Neutralize with sat. $NaHCO_3$ to pH 7-8. Extract with EtOAc (3 x 50 mL). Dry over Na_2SO_4 and concentrate.
- Product:3-chloro-6-methyl-7-nitro-1H-indazole.

Phase 4: Global Reduction (Telescoped Step)

Objective: Simultaneously remove the 3-chloro group (hydrogenolysis) and reduce the 7-nitro group to the 7-amine.[1]

- Setup: Dissolve the chloro-nitro intermediate (2.0 g) in Methanol (30 mL).
- Additives: Add Ammonium Formate (5.0 eq) or use H_2 balloon. Add Sodium Acetate (2.0 eq) to scavenge the HCl produced during dechlorination.

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- Catalyst: Add 10% Pd/C (0.2 g, 10 wt%).
- Conditions: Stir under H_2 atmosphere (balloon or 1-3 bar) at RT or mild heat (40°C) for 6-12 hours.
  - Monitoring: Monitor by LC-MS.[1] You will see the mass shift:
    - Loss of Cl (-34) + Addition of H (+1).
    - Reduction of NO_2 (-32) + Addition of 2H (+4)? No, NO2 -> NH2 is -O2 (+32) + 2H2 (+4). [1] Mass change: -32 + 4 = -28? No. NO2 (46) -> NH2 (16). Mass loss = 30.
- Workup: Filter through a Celite pad to remove Pd/C. Concentrate the filtrate.
- Purification: The residue contains salts (NaOAc/NH4Cl). Dissolve in EtOAc, wash with water.
- Final Polish: If necessary, purify by flash chromatography (DCM/MeOH 95:5).

Part 3: Process Data & Troubleshooting

3.1 Quantitative Summary

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Step	Reaction Type	Key Reagents	Typical Yield	Critical Parameter
1	Nitration	HNO_3, H_2SO_4	35% (Isomer)	Temperature control <5°C; Isomer separation.[1]
2	Cyclization	N_2H_4[1]·H_2O, n-BuOH	85%	Complete displacement of Fluorine; Reflux temp.
3	Chlorination	$POCl_3$, DMF	90%	Anhydrous conditions; Safe quenching.
4	Reduction	H_2, Pd/C, NaOAc	88%	Base additive required to scavenge HCl.[1]

3.2 Troubleshooting Guide

- Problem: Low yield in Step 2 (Cyclization).
  - Cause: Incomplete displacement of fluorine due to low temperature.
  - Solution: Ensure vigorous reflux in n-butanol (118°C) or switch to ethoxyethanol (135°C).
- Problem: Incomplete dechlorination in Step 4.
  - Cause: Poisoned catalyst or insufficient base.
  - Solution: Add fresh Pd/C; ensure NaOAc or Et_3N is present to neutralize HCl, which inhibits the catalyst.

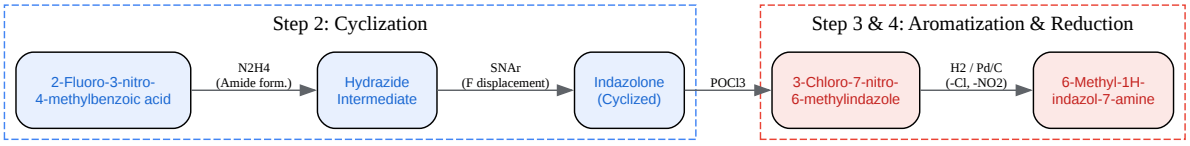
Part 4: Analytical Validation

Expected Analytical Data for **6-methyl-1H-indazol-7-amine**:

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- Physical State: Off-white to pale yellow solid.[1]
- Molecular Formula: $C_8H_9N_3$
- Molecular Weight: 147.18 g/mol .
- ^1H NMR (DMSO-d_6, 400 MHz):
  - δ 12.5 (br s, 1H, Indazole NH)
  - δ 7.95 (s, 1H, H-3)[1]
  - δ 7.30 (d, J = 8.5 Hz, 1H, H-4)[1]
  - δ 6.85 (d, J = 8.5 Hz, 1H, H-5)[1]
  - δ 5.20 (br s, 2H, NH_2)
  - δ 2.35 (s, 3H, CH_3)
  - Note: The coupling constant of ~8.5 Hz indicates ortho-coupling between H4 and H5.[1]
- MS (ESI+): m/z 148.1 $[M+H]^+$.

Part 5: Reaction Mechanism Visualization



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Figure 2: Mechanistic pathway from the fluorobenzoic acid precursor to the final aminoindazole.[1][7]

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